

Performance comparison of different GC columns for ester separation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propyl decanoate

Cat. No.: B1679712

[Get Quote](#)

GC কলামের কর্মক্ষমতা তুলনা: এস্টার পৃথকীকরণের জন্য একটি নির্দেশিকা

গ্যাস ক্রোমাটোগ্রাফি (GC) ব্যবহার করে এস্টার যৌগ পৃথকীকরণে সঠিক কলাম নির্বাচন করা অত্যন্ত গুরুত্বপূর্ণ। গবেষক, বিজ্ঞানী এবং ওষুধ প্রস্তুতকারী পেশাদারদের জন্য এই নির্দেশিকাটি বিভিন্ন GC কলামের কর্মক্ষমতার একটি তুলনামূলক বিশ্লেষণ প্রদান করে। এখানে পরীক্ষামূলক ডেটা এবং বিস্তারিত পদ্ধতিসহ বিভিন্ন বিকল্পের বস্তুনিষ্ঠ তুলনা করা হয়েছে।

এস্টার, বিশেষ করে ফ্যাটি অ্যাসিড মিথাইল এস্টার (FAMES) পৃথকীকরণের জন্য সবচেয়ে গুরুত্বপূর্ণ বিষয় হলো কলামের স্টেশনারি ফেজের পোলারিটি। নন-পোলার কলামগুলি মূলত সুফটনাঙ্কের উপর ভিত্তি করে যৌগগুলিকে পৃথক করে, যা বিভিন্ন গঠনের কিন্তু একই রকম সুফটনাঙ্কের এস্টারগুলির সহ-নির্গমনের (co-elution) কারণ হতে পারে। [২] অন্যদিকে, পোলার কলামগুলি কার্বন সংখ্যা এবং অসম্পৃক্ততার মাত্রার উপর ভিত্তি করে পৃথকীকরণ করে, যা জটিল মিশ্রণের জন্য অত্যন্ত কার্যকর। [২]

বিভিন্ন GC কলামের কর্মক্ষমতার তুলনা

এস্টার পৃথকীকরণের জন্য ব্যবহৃত কিছু সাধারণ GC কলামের কর্মক্ষমতা নিচে সারণি আকারে তুলে ধরা হলো। এই ডেটা বিভিন্ন গবেষণা এবং অ্যাপ্লিকেশন নোট থেকে সংগৃহীত হয়েছে।

সারণি ১: FAME বিশ্লেষণের জন্য বিভিন্ন GC কলামের কর্মক্ষমতা তুলনা

কলামের নাম	স্টেশনারি ফেজ	পোলারিটি	মূল কর্মক্ষমতা বৈশিষ্ট্য	সাধারণ অ্যাপ্লিকেশন
DB-Wax / HP-INNOWax	পলিথিন গ্লাইকল (PEG)	পোলার	কার্বন সংখ্যা এবং অসম্পৃক্ততার মাত্রা অনুযায়ী FAMES-এর ভালো পৃথকীকরণ। [৩] পলিআনস্যাচুরেটেড FAMES-এর জন্য তীক্ষ্ণ এবং সুসম পিক প্রদান করে। [৩] তবে, cis-trans আইসোমার পৃথক করতে পারে না। [১]	সাধারণ FAME প্রোফাইলিং, সামুদ্রিক তেল এবং মাংসের নমুনার বিশ্লেষণ। [৫]
DB-23	সায়ানোপেরাপাইল সিলিকন	মাঝারি পোলার	জটিল FAME মিশ্রণের জন্য চমৎকার পৃথকীকরণ এবং কিছু পরিমাণে cis-trans আইসোমার পৃথক করতে সক্ষম। [১]	জটিল FAME মিশ্রণ, যেখানে cis-trans আইসোমারের আংশিক পৃথকীকরণ প্রয়োজন। [১]
HP-88 / CP-Sil 88	উচ্চ পোলার সায়ানোপেরাপাইল সিলিকন	উচ্চ পোলার	cis-trans আইসোমারের বিস্তারিত পৃথকীকরণের জন্য সেরা। [১, ৫] বিভিন্ন cis এবং trans-আইসোমারের মধ্যে চমৎকার পৃথকীকরণ প্রদান করে। [১] তবে, উচ্চ আণবিক ভরের ফ্যাটি অ্যাসিড পৃথক করা কঠিন হতে পারে। [১]	ট্রান্স-ফ্যাট বিশ্লেষণ, জটিল cis-trans আইসোমার মিশ্রণের বিস্তারিত বিশ্লেষণ। [৫]
DB-FastFAME	মাঝারি ক্লট্টেড সায়ানোপেরাপাইল ফেজ	মাঝারি পোলার	জটিল FAME মিশ্রণের দ্রুত এবং চমৎকার পৃথকীকরণ প্রদান করে এবং কিছু cis/trans পৃথকীকরণ অর্জন করে। [৫] একটি ৩৭-	দ্রুত FAME বিশ্লেষণ, উচ্চ থ্রুপুট প্রয়োজন এমন অ্যাপ্লিকেশন। [৫]

			কম্পোনেট FAME	
			স্ট্যান্ডার্ড মিশ্রণ মাত্র ৮	
			মিনিটে পৃথক করতে	
			সক্ষম। [৫]	
HP-5	(5%-ফেনাইল)- মিথাইলপলিসিলোক্সেন	নন-পোলার	সুফটনাঙ্ক অনুযায়ী যোগ পৃথক করে। কম কার্বন পরমাণু বিশিষ্ট FAMES আগে নির্গত হয়। [৪]	সাধারণ উদ্দেশ্য, নন- পোলার যোগের বিশ্লেষণ। [১২]

পরীক্ষামূলক প্রোটোকল

নমুনা প্রস্তুতি: লিপিড থেকে FAMES তৈরি

তেল এবং চর্বি থেকে FAMES তৈরির জন্য একটি সাধারণ পদ্ধতি নিচে দেওয়া হলো: [১, ২]

১. নমুনা ওজন: একটি স্ক্রু-ক্যাপ টেস্ট টিউবে প্রায় ১০০ মিলিগ্রাম লিপিড নমুনা সঠিকভাবে ওজন করুন। ২. দ্রবীভূতকরণ: নমুনায় ১০ মিলি হেপটেন যোগ করে দ্রবীভূত করুন। ৩. এস্টারিফিকেশন: মিথানলে তৈরি ২ নরমাল পটাশিয়াম হাইড্রক্সাইডের (KOH) ১০০ মাইক্রোলিটার যোগ করুন। ৪. বিক্রিয়া: টিউবটি শক্তভাবে বন্ধ করে ৩০ সেকেন্ডের জন্য ভালোভাবে ঝাঁকান। দ্রবণটি প্রথমে ঘোলাটে হবে এবং বিক্রিয়া শেষ হলে পরিষ্কার হয়ে যাবে। ৫. ফেজ পৃথকীকরণ: টিউবটিকে স্থিরভাবে রেখে দিন যতক্ষণ না উপরের হেপটেন স্তর (যেখানে FAMES থাকে) নিচের গ্লিসারল স্তর থেকে আলাদা হয়ে যায়। ৬. নিষ্কাশন: উপরের হেপটেন স্তরটি সাবধানে একটি GC ভায়ালে স্থানান্তর করুন বিশ্লেষণের জন্য।

গ্যাস ক্রোমাটোগ্রাফি (GC-FID) বিশ্লেষণ

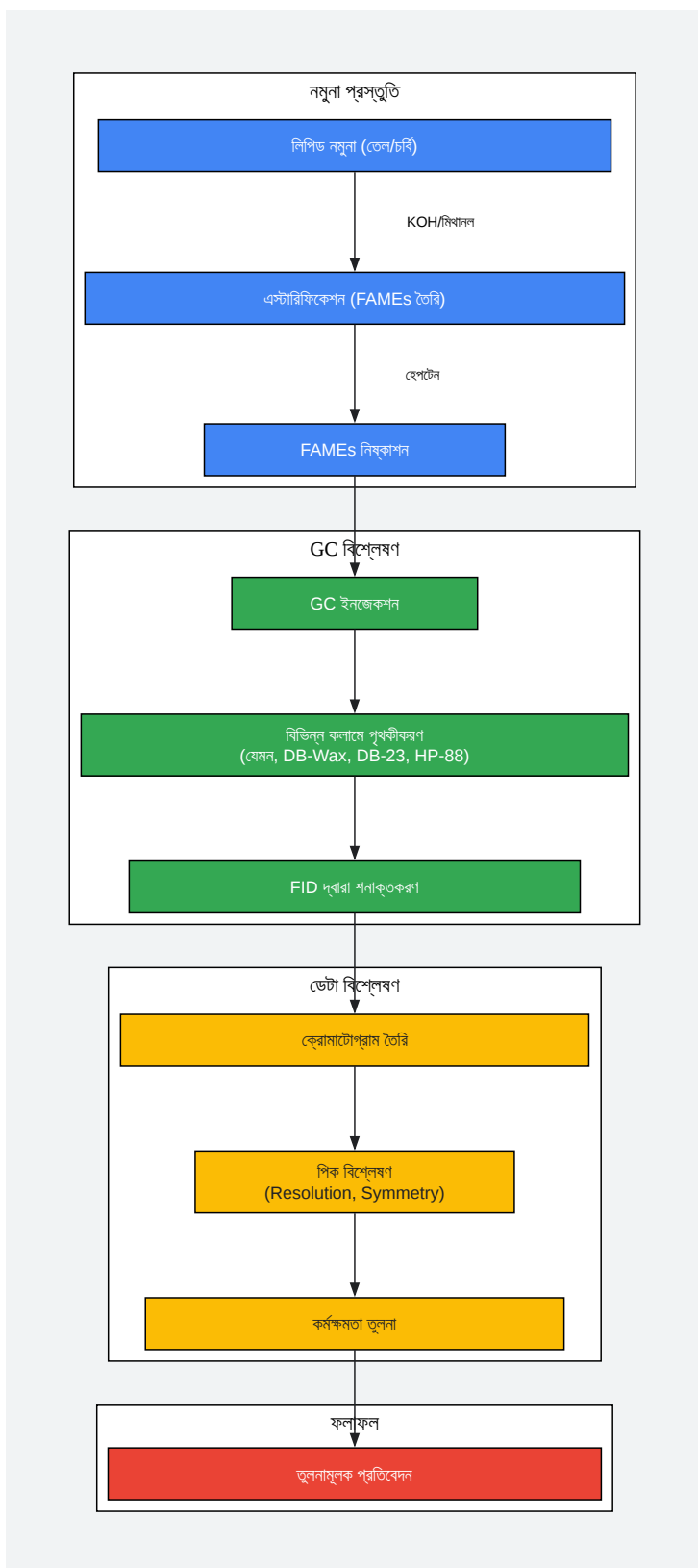
বিভিন্ন কলাম ব্যবহার করে FAME বিশ্লেষণের জন্য সাধারণ GC প্যারামিটার নিচে দেওয়া হলো: [১]

সারণি ২: GC-FID বিশ্লেষণের শর্তাবলী

প্যারামিটার	DB-Wax কলামের জন্য	DB-23 কলামের জন্য	HP-88 কলামের জন্য
ইনলেট তাপমাত্রা	২৫০ °সে	২৫০ °সে	২৫০ °সে
ইনজেকশন ভলিউম	১ মাইক্রোলিটার	১ মাইক্রোলিটার	১ মাইক্রোলিটার
স্প্লিট অনুপাত	১/৫০	১/৫০	১/৫০
বাহক গ্যাস	হিলিয়াম	হাইড্রোজেন	হাইড্রোজেন
হেড প্রেসার	২৩০ kPa (ধ্রুবক চাপ)	৫৩ kPa (ধ্রুবক চাপ)	নির্দিষ্ট নয়
ওভেন তাপমাত্রা প্রোগ্রাম	৫০°সে (১ মিনিট), ২৫°সে/মিনিট হারে ১৭৫°সে পর্যন্ত, ৪°সে/মিনিট হারে ২৩০°সে পর্যন্ত (৫ মিনিট)	৫০°সে (১ মিনিট), ২৫°সে/মিনিট হারে ২০০°সে পর্যন্ত, ৩°সে/মিনিট হারে ২৩০°সে পর্যন্ত (১৮ মিনিট)	নির্দিষ্ট নয়
ডিটেক্টর তাপমাত্রা	২৮০ °সে	২৮০ °সে	২৮০ °সে
ডিটেক্টর গ্যাস	হাইড্রোজেন: ৪০ মিলি/মিনিট; বায়ু: ৪৫০ মিলি/মিনিট; হিলিয়াম মেক-আপ: ৩০ মিলি/মিনিট	হাইড্রোজেন: ৪০ মিলি/মিনিট; বায়ু: ৪৫০ মিলি/মিনিট; হিলিয়াম মেক-আপ: ৩০ মিলি/মিনিট	হাইড্রোজেন: ৪০ মিলি/মিনিট; বায়ু: ৪৫০ মিলি/মিনিট; হিলিয়াম মেক-আপ: ৩০ মিলি/মিনিট

যৌক্তিক সম্পর্ক এবং পরীক্ষামূলক কর্মপ্রবাহ

এস্টার পৃথকীকরণের জন্য বিভিন্ন GC কলামের কর্মক্ষমতা তুলনার পরীক্ষামূলক কর্মপ্রবাহটি নিচে একটি ডায়াগ্রামের মাধ্যমে দেখানো হলো।



[Click to download full resolution via product page](#)

চিত্র ১: GC কলামের কর্মক্ষমতা তুলনার জন্য পরীক্ষামূলক কর্মপ্রবাহ।

এই নির্দেশিকাটি এস্টার পৃথকীকরণের জন্য সঠিক GC কলাম নির্বাচনে সহায়ক হবে বলে আশা করা যায়। কলামের ধরন, নমুনার জটিলতা এবং বিশ্লেষণের উদ্দেশ্যের উপর ভিত্তি করে চূড়ান্ত সিদ্ধান্ত নেওয়া উচিত।

- To cite this document: BenchChem. [Performance comparison of different GC columns for ester separation]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1679712#performance-comparison-of-different-gc-columns-for-ester-separation\]](https://www.benchchem.com/product/b1679712#performance-comparison-of-different-gc-columns-for-ester-separation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com